Application Note: Protocol for L-Serine (1-13C) Metabolic Flux Analysis (MFA)

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Compound of Interest

Compound Name:	*L-SERINE (1-13C)*
Cat. No.:	*B1579735*

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Abstract

This application note details a rigorous protocol for utilizing L-Serine (

) to probe serine catabolism and glycine synthesis fluxes in mammalian cells. Unlike uniformly labeled serine (

), the

isotopomer provides a specific probe for the fate of the serine carboxyl group, decoupling the carbon skeleton's fate from the one-carbon (1C) unit entering the folate cycle. This protocol covers experimental design, quenching/extraction optimized for polar metabolites, ZIC-pHILIC LC-MS/MS acquisition, and mass isotopomer distribution (MID) analysis.

Mechanistic Basis & Tracer Selection

Why L-Serine ( )?

In metabolic flux analysis, the choice of isotopomer dictates the biological question. L-Serine (

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) is labeled at the carboxyl carbon. Its metabolism bifurcates primarily into two pathways with distinct isotopic signatures:

- Serine Hydroxymethyltransferase (SHMT):
  - Reaction: Serine + THF

    Glycine + 5,10-Methylene-THF.[1]
  - Atom Mapping: The C1 (carboxyl) and C2 (alpha) carbons of Serine become Glycine. The C3 (beta) carbon of Serine is transferred to Tetrahydrofolate (THF) as a 1C unit.[2]
  - Outcome:

    Serine generates

    Glycine. The 1C unit entering the folate cycle is unlabeled. This makes the tracer ideal for measuring Serine

    Glycine flux without the confounding recycling of labeled 1C units seen with

    or

    tracers.
- Serine Dehydratase (SDS/SDH):
  - Reaction: Serine

    Pyruvate +

    .
  - Atom Mapping: The carbon skeleton is preserved.

    Serine yields

    Pyruvate.
  - Downstream Fate:

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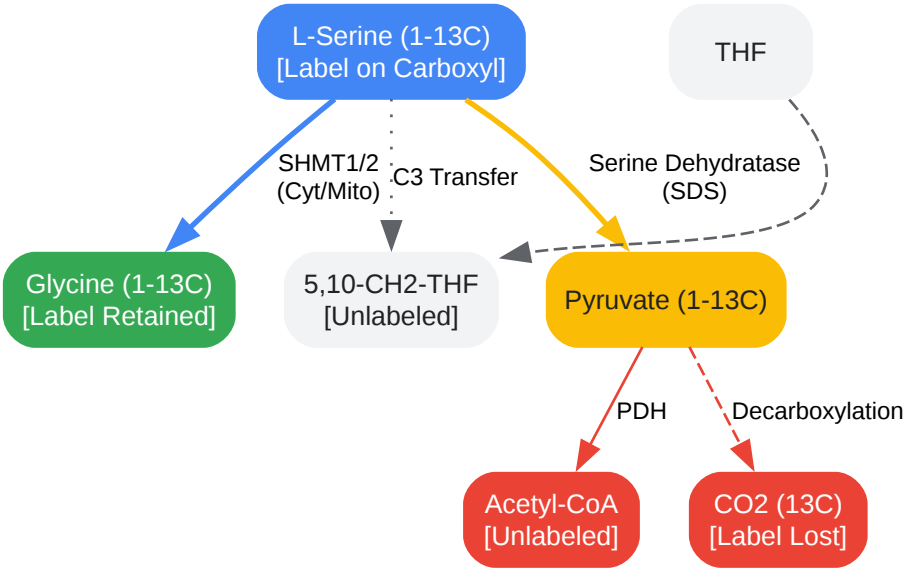
Pyruvate entering the TCA cycle via Pyruvate Dehydrogenase (PDH) is decarboxylated, releasing the label as

.[3] Thus, no label enters the TCA cycle intermediates (Citrate, etc.) via the oxidative route. This unique property allows researchers to distinguish between oxidative decarboxylation (label lost) and carboxylation via Pyruvate Carboxylase (label retained in Oxaloacetate/Aspartate).

Pathway Visualization

The following diagram illustrates the atom mapping and metabolic fate of the tracer.



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Caption: Atom mapping of **L-Serine (1-13C)**. Note that the 1C unit (MeTHF) remains unlabeled, while the label is retained in Glycine or lost as CO2 via PDH.

Experimental Design

Cell Culture Conditions[2][4]

- Media Formulation: Custom DMEM/RPMI lacking Serine and Glycine.
- Tracer Reconstitution: Add L-Serine (

) to the physiological concentration (typically 0.4 mM for DMEM).

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- Dialyzed FBS: Essential. Standard FBS contains significant unlabeled Serine/Glycine which will dilute the isotopic enrichment. Use dialyzed FBS (dFBS) to ensure the tracer is the sole source of Serine.

Time Course vs. Steady State

- Isotopic Steady State (ISS): For standard flux profiling, cells should be cultured in tracer medium for at least 24–48 hours (approx. 2 cell doublings) to reach steady state.
- Dynamic Labeling: To measure turnover rates, replace medium with tracer medium and harvest at tight intervals (e.g., 0, 15, 30, 60, 120 mins).

Protocol: Sample Preparation (LC-MS/MS)

This protocol utilizes a hydrophilic interaction liquid chromatography (HILIC) compatible extraction, optimized for polar amino acids.

Materials

- Quenching/Wash Solution: 0.9% NaCl (Saline), ice-cold (4°C).
- Extraction Solvent: Acetonitrile:Methanol:Water (40:40:20 v/v/v), pre-chilled to -20°C.
- Internal Standard (Optional): L-Serine-d3 or

  -Serine (added to extraction solvent at 1 µM).

Step-by-Step Workflow

- Rapid Quenching:
  - Place cell culture plate on a bed of ice.
  - Aspirate media completely.
  - Optional: Quickly wash once with 1 mL ice-cold saline to remove extracellular tracer. Warning: Do not wash more than once or for >10 seconds, as polar amino acids leak rapidly from cells.

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- Metabolite Extraction:
  - Add 1 mL of -20°C Extraction Solvent directly to the adherent cells (for a 6-well plate).
  - Incubate at -20°C for 20 minutes to precipitate proteins and extract metabolites.
  - Scrape cells using a cell scraper and transfer the lysate to a 1.5 mL Eppendorf tube.
- Clarification:
  - Vortex vigorously for 10 seconds.
  - Centrifuge at 17,000 x g for 15 minutes at 4°C.
  - Transfer the supernatant to a fresh glass LC-MS vial.
  - Note: If sensitivity is an issue, dry the supernatant under nitrogen flow and reconstitute in 100 µL Acetonitrile:Water (50:50).

LC-MS/MS Acquisition Parameters

Instrument Platform: Q-Exactive (Orbitrap) or Triple Quadrupole (QqQ). Chromatography: ZIC-pHILIC (Merck SeQuant), 150 x 2.1 mm, 5 µm.

Chromatographic Gradient

- Mobile Phase A: 20 mM Ammonium Carbonate in Water, pH 9.0 (Adjust with NH4OH).
- Mobile Phase B: 100% Acetonitrile.
- Flow Rate: 150 µL/min.
- Column Temp: 25°C.

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Time (min)	% B	Description
0.0	80	Initial Hold
2.0	80	Start Gradient
17.0	20	Linear Decrease
17.1	80	Re-equilibration
25.0	80	End Run

Mass Spectrometry Settings (Targeted MRM)

For Triple Quadrupole instruments, use the following transitions. Note that Serine and Glycine are detected in Positive Ion Mode (ESI+).

Metabolite	Isotopomer	Precursor (m/z)	Product (m/z)	Collision Energy (V)	Notes
L-Serine	M+0 (Unlabeled)	106.0	60.0	15	Loss of H2O + CO
M+1 (1-13C)	107.0	60.0	15	Critical: Product loses C1 label	
Glycine	M+0 (Unlabeled)	76.0	30.0	10	Loss of H2O + CO
M+1 (1-13C)	77.0	30.0	10	Critical: Product loses C1 label	

Technical Note on Transitions: In the fragmentation of Serine (106

60), the carboxyl group (C1) is typically lost. Therefore, the M+1 isotopomer (107) will yield a product ion of 60 (unlabeled fragment). This is a distinct transition (107

60) compared to the unlabeled standard (106

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60). Ensure your method isolates the parent mass with unit resolution to avoid crosstalk.

Data Analysis & Flux Calculation

Natural Abundance Correction

Raw ion counts must be corrected for the natural presence of

(1.1%) in the carbon skeleton. Use algorithms such as IsoCor or Isotope Correction (IsoCorrectoR).

- Input: Raw area counts for M+0, M+1.
- Output: Corrected Mass Isotopomer Distribution (MID).

Interpreting the M+1 Ratio

The flux from Serine to Glycine is inferred from the fractional enrichment of Glycine M+1 relative to the intracellular Serine M+1 precursor pool.

- High Ratio (~1.0): Rapid, direct conversion of Serine to Glycine via SHMT.
- Low Ratio (<0.5): Significant dilution of the Glycine pool from other sources (e.g., Threonine catabolism, though rare in some tissues) or slow SHMT flux relative to Glycine import.

Troubleshooting & QC

- Self-Validation: Check the Total Pool Size (sum of all isotopomers). If the total pool of Serine drops drastically during the experiment, the cells are starving, and the flux data is invalid (non-steady state).
- Matrix Effects: Co-elution of salts can suppress ionization. If Serine signal is unstable, check the retention time relative to the salt front (usually < 2 mins on HILIC). Serine should elute later (approx 10-12 mins on ZIC-pHILIC).

References

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